

# Chemical Identity & Quantitative Data of Territrem C

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Territrem C

CAS No.: 89020-33-7

Cat. No.: S598970

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The table below summarizes the core physicochemical and biological data for **Territrem C**.

Property	Specification
CAS Number	89020-33-7 [1]
Molecular Formula	C <sub>28</sub> H <sub>32</sub> O <sub>9</sub> [2] [1]
Molecular Weight	512.20 (cited in 1984) / 512.552 (modern calculation) [2] [1]
Chemical Name	(4aR)-4a,6,6a,12,12a,12b-Hexahydro-4aβ,12aβ-dihydroxy-9-(3,5-dimethoxy-4-hydroxyphenyl)-4,4,6α,12bα-tetramethyl-4H,11H-naphtho[2,1-b]pyrano[3,4-e]pyran-1,11(5H)-dione [1]
Nature	Tremorgenic mycotoxin [2] [1]
Producing Organism	<i>Aspergillus terreus</i> 23-1 [2]
Acute Toxicity	Induces tremors in mice via intraperitoneal injection [2] [3]
Mechanism of Action	Inhibition of acetylcholinesterase in peripheral nerve endings [1]
Key Structural Difference from	Possesses a <b>4-hydroxy-3,5-dimethoxyphenyl</b> group. Territrem B has a 3,4,5-trimethoxyphenyl group [2]

Property	Specification
Territrem B	

## Experimental Protocols & Research Methodologies

The following sections detail the key experimental approaches used in the foundational research on **Territrem C**.

### Isolation and Purification

**Territrem C** was isolated from rice cultures of the fungus *Aspergillus terreus* 23-1 [2] [3].

- **Extraction:** The fungal rice culture was extracted with hot chloroform [2] [3].
- **Separation:** The crude extract containing Territrems A, B, and C was separated using silica gel column chromatography. The mixture was eluted with a solvent system of benzene-ethyl acetate [3].
- **Isolation:** This chromatographic process allowed for the isolation of the pure **Territrem C** compound from the other co-produced territrems [2].

### Structural Elucidation

The chemical structure of **Territrem C** was determined through a combination of spectral, chemical, and comparative evidence [2].

- **Spectral Evidence:** Researchers used spectroscopic methods to analyze the compound's structure.
- **Comparative Evidence:** The spectral data indicated that the structural difference between **Territrem C** and the known Territrem B was in their phenyl moieties [2].
- **Chemical Evidence:** To confirm this, **Territrem C** was methylated using dimethyl sulfate. This chemical reaction successfully converted **Territrem C** into Territrem B, providing definitive proof that the only difference was the presence of a hydroxy group in **Territrem C** instead of a methoxy group in Territrem B [2].

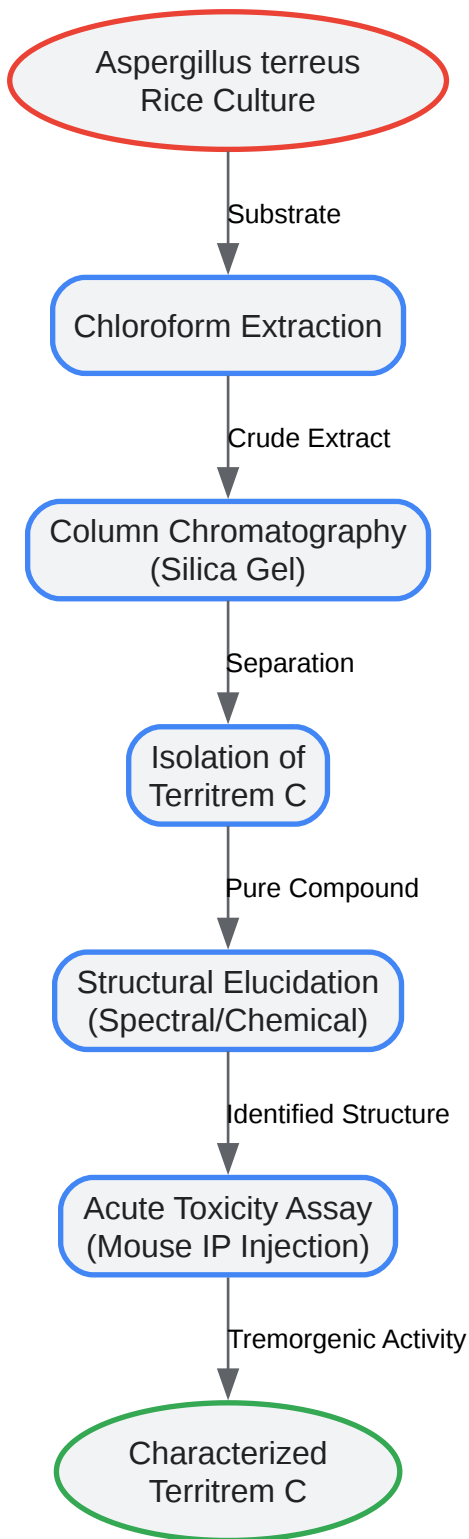
### Acute Toxicity Testing

The tremorgenic activity, which defines its acute toxicity, was assessed through *in vivo* models [2] [3].

- **Model Organism:** Mice.
- **Route of Administration:** Intraperitoneal injection.
- **Observed Effect:** The compound induced sustained whole-body tremors, confirming its neurotoxic, tremorgenic nature [3].

## Visualizing the Research Workflow

The diagram below outlines the key stages of the experimental process for the isolation and characterization of **Territrem C**, as described in the research.



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## Research Gaps and Future Directions

The available data provides a foundational understanding, but several areas lack depth:

- **Limited Quantitative Toxicology:** The search results confirm tremorgenic activity but do not provide specific quantitative data, such as the median lethal dose (LD<sub>50</sub>) or detailed dose-response relationships [2] [3].
- **Mechanism Details:** While acetylcholinesterase inhibition is identified, the precise molecular interactions and the "noncovalent yet irreversible" binding mechanism suggested for the closely related Territrem B are not detailed for **Territrem C** itself [3].
- **Missing Protocols:** Specific experimental parameters for bioassays (e.g., exact doses, animal models) and detailed analytical conditions are not fully elaborated in the retrieved excerpts.

## Advice for Further Research

To build a more complete profile of **Territrem C**, you could:

- **Consult Original Papers:** Access the full-text articles from *Applied and Environmental Microbiology* (1984 and 1985) for granular methodological details [2] [3].
- **Explore Later Studies:** Search for more recent research that might have investigated its mechanism, synthesis, or potential applications in greater depth.
- **Leverage Chemical Databases:** Use the provided CAS Number (89020-33-7) to search specialized chemical and pharmacological databases for additional property and bioactivity data [1].

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## References

1. | 89020-33-7 territrem C [chemicalbook.com]
2. Isolation, chemical structure, acute toxicity, and some physicochemical... [pubmed.ncbi.nlm.nih.gov]
3. [PDF] Isolation, chemical structure, acute toxicity... | Semantic Scholar [semanticscholar.org]

To cite this document: Smolecule. [Chemical Identity & Quantitative Data of Territrem C]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b598970#territrem-c->

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